

An In-depth Technical Guide to the Physical Properties of n-Pentanoyl Bromide

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Compound of Interest

Compound Name: Valeryl Bromide

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Introduction

n-Pentanoyl bromide, also known as **valeryl bromide**, is a reactive acyl bromide with the chemical formula C_5H_9BrO .^[1] As a member of the acyl halide family, it serves as a key intermediate in various organic syntheses, including the preparation of esters, amides, and other carbonyl derivatives. Its utility in the pharmaceutical and agrochemical industries necessitates a thorough understanding of its physical characteristics for safe handling, reaction optimization, and process scale-up. This technical guide provides a comprehensive overview of the known physical properties of n-pentanoyl bromide, outlines detailed experimental protocols for their determination, and presents a logical workflow for these experimental procedures.

Core Physical Properties

n-Pentanoyl bromide is a colorless to light yellow or light orange clear liquid at room temperature.^[2] Like other acyl halides, it is sensitive to moisture. The following tables summarize the available quantitative data for its key physical properties. It is important to note that much of the publicly available data originates from chemical suppliers and calculated values, with limited peer-reviewed experimental data.

General and Molar Properties

Property	Value	Source(s)
Chemical Formula	C ₅ H ₉ BrO	[1] [2] [3]
Molecular Weight	165.03 g/mol	
CAS Number	1889-26-5	
Physical State	Liquid (at 20°C)	
Appearance	Colorless to light yellow/orange clear liquid	

Thermal and Density Properties

Property	Value	Source(s)
Boiling Point	63 - 65 °C at 66 mmHg	
	64 °C at 66 mmHg	
	153.565 °C at 760 mmHg (Calculated)	
Melting Point	No data available	
Density	1.340 g/cm ³	
	1.36 g/cm ³	
Specific Gravity (20/20)	1.34	
Flash Point	56 °C	

Optical and Solubility Properties

Property	Value	Source(s)
Refractive Index	1.460	
Solubility in Water	Reacts (hydrolyzes)	
Solubility in Organic Solvents	Soluble (presumed in aprotic solvents)	

Experimental Protocols

The following section details the methodologies for determining the key physical properties of n-pentanoyl bromide. These protocols are based on standard laboratory techniques for organic compounds and should be performed with appropriate safety precautions, given the corrosive and moisture-sensitive nature of acyl halides.

Determination of Boiling Point

The boiling point of n-pentanoyl bromide can be accurately determined using the Thiele tube method or by distillation.

Thiele Tube Method:

- **Sample Preparation:** A small amount of n-pentanoyl bromide (0.5-1.0 mL) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
- **Heating:** The side arm of the Thiele tube is gently heated with a Bunsen burner or a heating mantle. The induced convection currents in the oil ensure uniform heating.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube. The heat source is then removed.
- **Boiling Point Determination:** The temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point at the ambient atmospheric pressure. For precise measurements, the atmospheric pressure should be recorded and the boiling point corrected to standard pressure (760 mmHg) if necessary.

Measurement of Density

The density of liquid n-pentanoyl bromide can be determined using a pycnometer.

- **Pycnometer Preparation:** A clean, dry pycnometer of a known volume is weighed accurately.

- **Sample Filling:** The pycnometer is filled with n-pentanoyl bromide, taking care to avoid air bubbles. The measurement should be conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis.
- **Temperature Equilibration:** The filled pycnometer is placed in a constant temperature water bath until it reaches the desired temperature (e.g., 20°C).
- **Volume Adjustment:** Any excess liquid due to thermal expansion is removed, and the pycnometer is sealed.
- **Weighing:** The filled pycnometer is dried on the outside and weighed accurately.
- **Calculation:** The density is calculated by dividing the mass of the n-pentanoyl bromide (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index, a measure of how light propagates through the substance, is determined using a refractometer.

- **Instrument Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of n-pentanoyl bromide are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature at which the measurement is made should be recorded, as the refractive index is temperature-dependent.

Assessment of Solubility

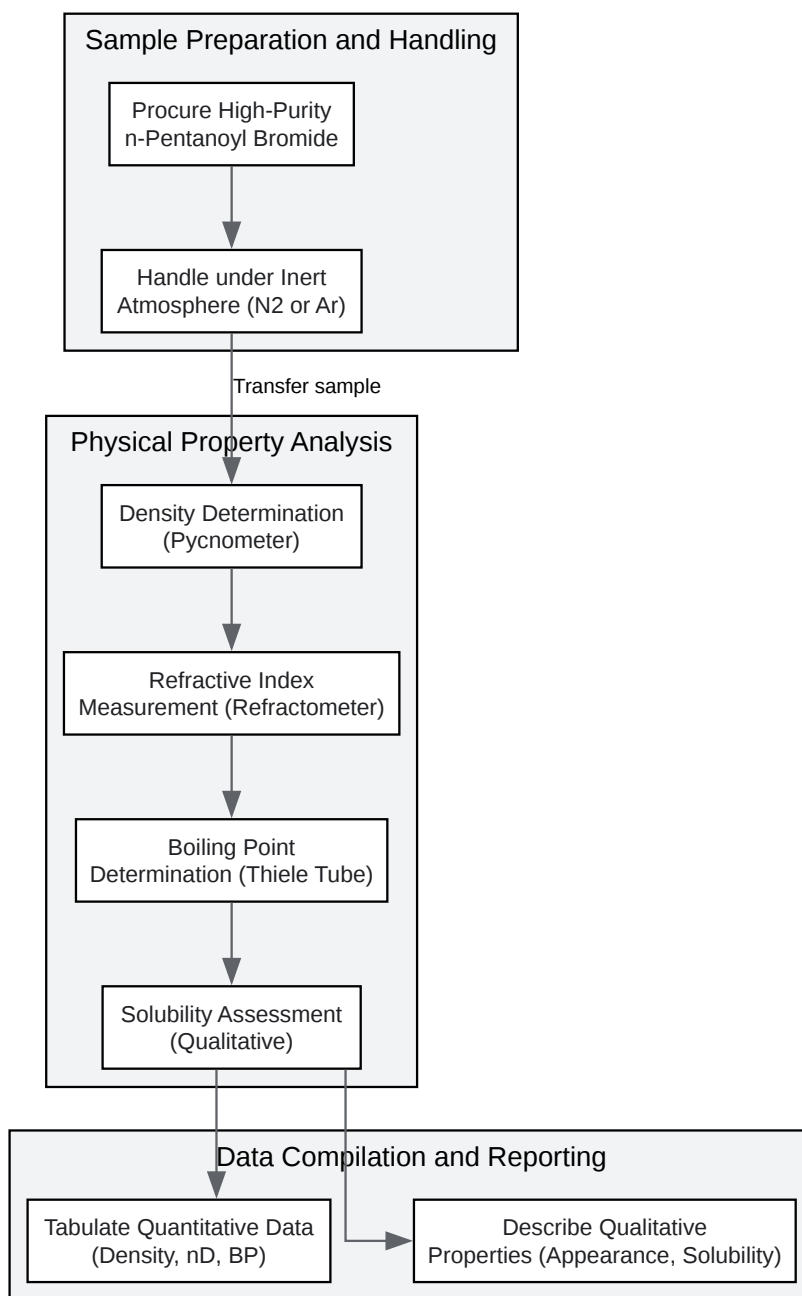
A qualitative assessment of solubility can be performed.

- **Solubility in Water:** A few drops of n-pentanoyl bromide are added to a test tube containing deionized water. The mixture is observed for signs of dissolution versus the formation of a separate layer and any evidence of a chemical reaction (e.g., fuming, evolution of gas), which indicates hydrolysis.
- **Solubility in Organic Solvents:** The solubility of n-pentanoyl bromide in various aprotic organic solvents (e.g., dichloromethane, diethyl ether, tetrahydrofuran, hexane) is tested by adding a small amount of the acyl bromide to a portion of the solvent and observing for complete miscibility.

Experimental Workflow

The logical progression for determining the physical properties of n-pentanoyl bromide is outlined in the following diagram. This workflow ensures that sample integrity is maintained and that properties are determined in a systematic manner.

Experimental Workflow for Physical Property Determination of n-Pentanoyl Bromide

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References

- 1. Pentanoyl bromide | CymitQuimica [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Valeryl Bromide | C₅H₉BrO | CID 11137484 - PubChem [pubchem.ncbi.nlm.nih.gov]
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